

How to prevent precipitation of Ceftriaxone sodium salt in media

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Compound of Interest

Compound Name: Ceftriaxone sodium salt

Cat. No.: B15604573

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Technical Support Center: Ceftriaxone Sodium

Welcome to the technical support center for Ceftriaxone sodium. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on preventing the precipitation of Ceftriaxone sodium in experimental media.

Frequently Asked Questions (FAQs)

Q1: What is Ceftriaxone sodium and what are its solubility properties?

A1: Ceftriaxone sodium is a sterile, semisynthetic, broad-spectrum cephalosporin antibiotic.^[1] It is a white to yellowish-orange crystalline powder that is readily soluble in water, sparingly soluble in methanol, and very slightly soluble in ethanol.^[1] The pH of a 1% aqueous solution is approximately 6.7.^[1]

Q2: Why does Ceftriaxone sodium precipitate in media?

A2: The most common cause of Ceftriaxone sodium precipitation is its interaction with calcium ions.^{[2][3]} When Ceftriaxone is mixed with calcium-containing solutions, a highly insoluble salt, calcium ceftriaxone, can form and precipitate out of the solution.^{[2][4]} This is a significant concern in experimental setups, as many common laboratory media and buffers (e.g., Ringer's lactate, Hartmann's solution) contain calcium.^{[2][5]}

Q3: Are there other factors that can influence precipitation?

A3: Yes, several other factors can influence the precipitation of Ceftriaxone sodium. These include:

- **Concentration:** Higher concentrations of both Ceftriaxone and calcium increase the risk of precipitation.[1]
- **Temperature:** While specific data is limited in the search results, temperature can affect solubility. It is generally recommended to store reconstituted solutions under refrigeration.[6]
- **pH:** The pH of the solution can affect the stability and solubility of Ceftriaxone sodium. A 1% aqueous solution has a pH of about 6.7.[1]
- **Duration of therapy/experiment:** Longer exposure times of Ceftriaxone to calcium-containing solutions can increase the likelihood of precipitation.[7]
- **Presence of other ions:** While calcium is the primary concern, the overall ionic strength of the solution could potentially influence solubility.

Q4: Can I use any type of water to dissolve Ceftriaxone sodium?

A4: It is crucial to use sterile, ion-free water, such as Sterile Water for Injection (SWFI), for reconstitution. Tap water or other non-purified water sources may contain minerals, including calcium, which can lead to immediate precipitation.

Q5: What are the recommended storage conditions for reconstituted Ceftriaxone sodium solutions?

A5: Reconstituted solutions of Ceftriaxone sodium are stable for a limited time. Stability depends on the diluent and storage temperature. For instance, a 100 mg/mL solution reconstituted with sterile water for injection is stable for 2 days at 25°C and 10 days at 4°C.[8] Always refer to the manufacturer's specific guidelines for the product you are using.

Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving precipitation issues with Ceftriaxone sodium.

Issue: Precipitation upon initial reconstitution

Potential Cause	Troubleshooting Step
Incorrect Diluent: The diluent used contains incompatible ions (e.g., calcium).	Action: Always use a recommended sterile diluent such as Sterile Water for Injection or 0.9% Sodium Chloride. ^[9] ^[10] Do not use calcium-containing solutions like Ringer's lactate. ^[5]
High Concentration: The concentration of the reconstituted solution is too high.	Action: Ensure you are following the recommended reconstitution concentrations. For intravenous (IV) administration, concentrations should not exceed 100 mg/mL. ^[9]
Contamination: The vial or diluent is contaminated.	Action: Use aseptic techniques during reconstitution. Inspect the vial and diluent for any particulate matter before use.

Issue: Precipitation after mixing with experimental media

Potential Cause	Troubleshooting Step
Calcium in Media: The experimental medium contains calcium.	Action: Review the composition of your medium. If it contains calcium, consider using a calcium-free formulation if your experiment allows. Alternatively, add Ceftriaxone to the medium immediately before use to minimize interaction time.
Incompatible Additives: Other supplements or drugs in the media are incompatible.	Action: Review all components being added to the media. Ceftriaxone is known to be incompatible with vancomycin, fluconazole, and ampicillin. ^[11]
Sequential Addition: Ceftriaxone and calcium-containing solutions were added without proper flushing.	Action: If sequential addition is necessary, thoroughly flush the infusion lines or experimental apparatus with a compatible fluid (e.g., 0.9% Sodium Chloride) between the administration of Ceftriaxone and any calcium-containing solution. ^{[2][12]}

Issue: Precipitation during storage of the final solution

Potential Cause	Troubleshooting Step
Exceeded Stability Time: The solution has been stored for too long.	Action: Adhere strictly to the recommended storage times and temperatures for your specific concentration and diluent. ^{[6][8]} Discard any unused solution after the stability period has passed.
Improper Storage Temperature: The solution was not stored at the correct temperature.	Action: Store reconstituted solutions at the recommended temperature, typically refrigeration at 2-8°C, and protect from light. ^[8] ^[13] Do not freeze reconstituted solutions unless specified by the manufacturer. ^[6]
Light Exposure: Prolonged exposure to light can degrade the compound.	Action: Store vials and reconstituted solutions protected from light. ^{[6][8]}

Quantitative Data Summary

The following tables provide a summary of key quantitative data regarding the solubility and stability of Ceftriaxone sodium.

Table 1: Solubility of Ceftriaxone Sodium

Solvent	Solubility	Temperature	Reference
Water	Readily soluble	Room Temperature	[1]
Water	40 g / 100 mL	25 °C	[4]
PBS (pH 7.2)	~10 mg/mL	Not Specified	[14]
Methanol	Sparingly soluble	Room Temperature	[1]
Ethanol	Very slightly soluble	Room Temperature	[1]

Table 2: Stability of Reconstituted Ceftriaxone Sodium Solutions

Diluent	Concentration (mg/mL)	Stability at Room Temp (25°C)	Stability Refrigerated (4°C)	Reference
Sterile Water for Injection	100	2 days	10 days	[8]
Sterile Water for Injection	250, 350	24 hours	3 days	[8]
0.9% Sodium Chloride	100	2 days	10 days	[8]
5% Dextrose in Water	10-40	2 days	10 days	[6]

Table 3: Known Incompatibilities

Substance/Solution Type	Nature of Incompatibility	Recommendation	Reference
Calcium-containing solutions (e.g., Ringer's lactate, Hartmann's)	Forms a precipitate (calcium ceftriaxone)	Do not mix or co-administer.	[2] [5] [11]
Vancomycin	Physical incompatibility	Do not mix.	[11]
Fluconazole	Physical incompatibility	Do not mix.	[11]
Amsacrine	Physical incompatibility	Do not mix.	[11]
Aminoglycosides	Physical incompatibility	Do not mix.	
Metronidazole	Concentration dependent compatibility	Admixture stable for 24 hours at room temp only in 0.9% NaCl or D5W at specific concentrations.	[6]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Ceftriaxone Sodium for a Stock Solution

Objective: To prepare a high-concentration stock solution of Ceftriaxone sodium.

Materials:

- Ceftriaxone sodium vial (e.g., 1 g)
- Sterile Water for Injection (SWFI) or 0.9% Sodium Chloride

- Sterile syringes and needles
- Laminar flow hood or sterile workspace

Procedure:

- Calculate the required volume of diluent. To achieve a 100 mg/mL stock solution from a 1 g vial, you will need 9.6 mL of diluent.[\[9\]](#)
- Using a sterile syringe, draw up the calculated volume of SWFI or 0.9% Sodium Chloride.
- Inject the diluent into the Ceftriaxone sodium vial.
- Gently shake the vial until the powder is completely dissolved.[\[9\]](#) The solution should be clear and range from light yellow to amber.[\[1\]](#)
- Visually inspect the solution for any particulate matter. If any is present, discard the solution.
- Label the vial with the final concentration, date, and time of reconstitution.
- Store the stock solution at 2-8°C and protect from light. Use within the stability period indicated in Table 2.

Protocol 2: Preparation of a Working Solution in Experimental Media

Objective: To dilute the Ceftriaxone sodium stock solution into a final working concentration in a cell culture or other experimental medium.

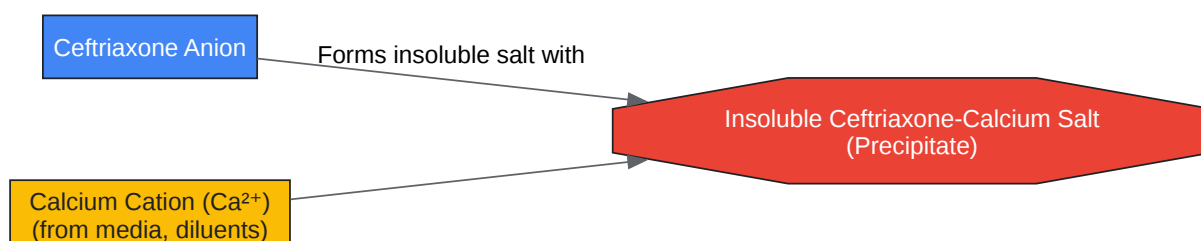
Materials:

- Reconstituted Ceftriaxone sodium stock solution (from Protocol 1)
- Experimental medium (pre-warmed if necessary)
- Sterile pipettes or syringes

Procedure:

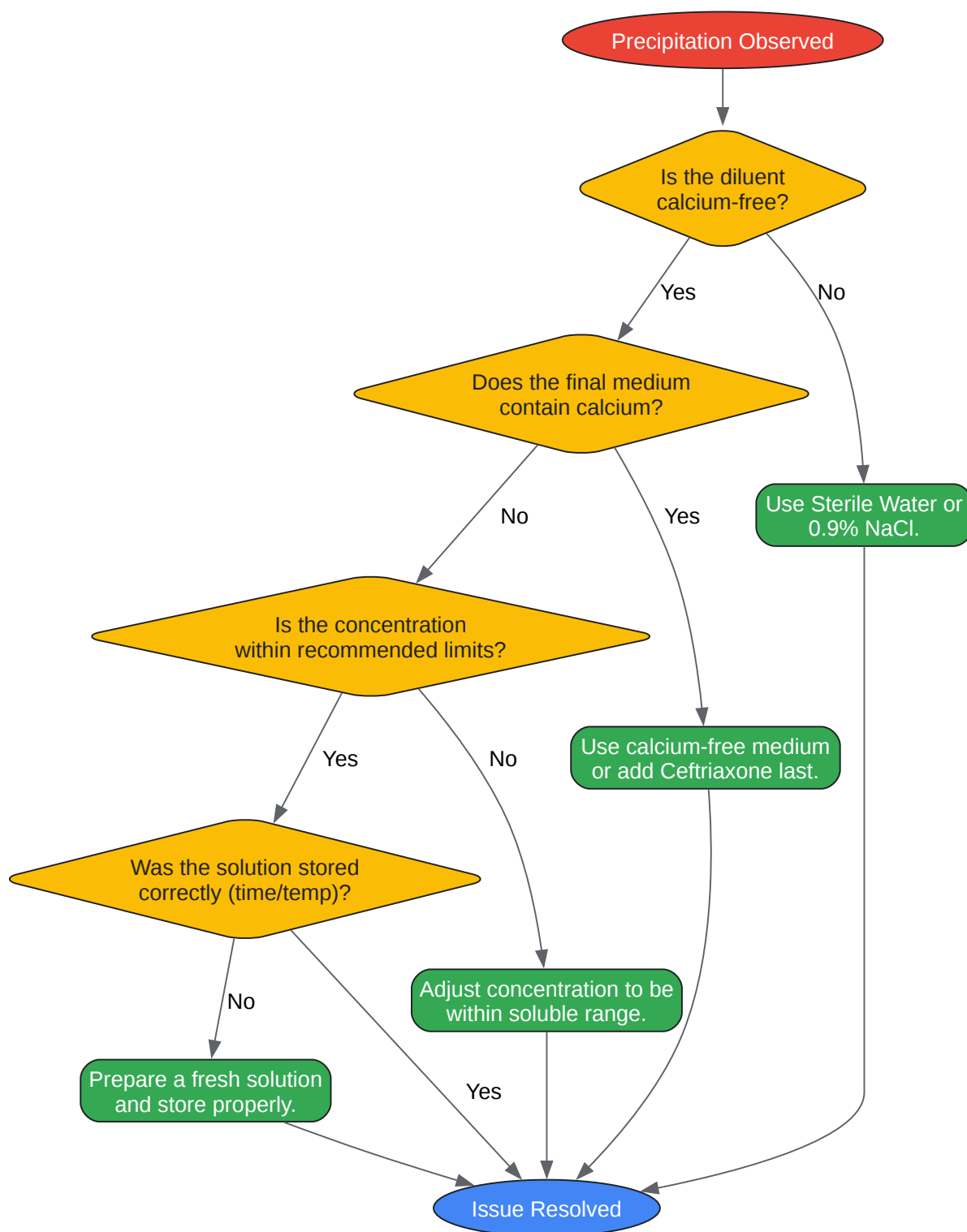
- **Verify Media Compatibility:** Before proceeding, confirm that your experimental medium does not contain calcium or other incompatible components. If the medium contains calcium, be aware of the high risk of precipitation.
- Calculate the volume of the stock solution required to achieve the desired final concentration in your experimental medium.
 - Formula: $(\text{Desired Final Concentration} \times \text{Final Volume}) / \text{Stock Concentration} = \text{Volume of Stock to Add}$
- Under sterile conditions, add the calculated volume of the Ceftriaxone stock solution to the experimental medium.
- Gently mix the solution to ensure homogeneity.
- **Immediate Use Recommended:** It is highly recommended to use the final working solution immediately after preparation, especially if the medium contains calcium, to minimize the risk of precipitation over time.
- Visually inspect the final solution for any signs of cloudiness or precipitation before use.

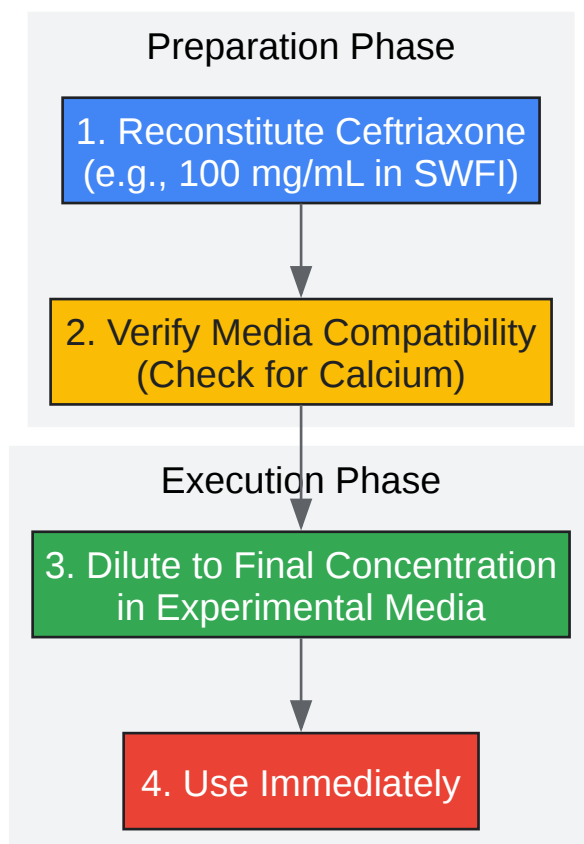
Visualizations



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Caption: Mechanism of Ceftriaxone precipitation with calcium ions.





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